

# Improving N-Methyl Metribuzin extraction efficiency from complex matrices

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## Compound of Interest

Compound Name: *N-Methyl Metribuzin*

CAS No.: 56742-45-1

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## Technical Support Center: N-Methyl Metribuzin Extraction

From the Desk of the Senior Application Scientist

Welcome to the technical support center dedicated to enhancing the extraction efficiency of **N-Methyl Metribuzin** from complex matrices. As researchers and drug development professionals, you understand that robust, reliable, and reproducible sample preparation is the bedrock of accurate quantification. **N-Methyl Metribuzin**, a key metabolite of the herbicide Metribuzin, presents unique challenges due to its presence in diverse and often "dirty" matrices like soil, agricultural products, and biological fluids.<sup>[1][2][3]</sup>

This guide is structured as a series of troubleshooting questions and FAQs, mirroring the real-world challenges encountered in the lab. My objective is not just to provide protocols but to explain the underlying principles—the "why" behind each step. This empowers you to move beyond simple replication and intelligently adapt these methods to your specific matrix and analytical goals.

## Section 1: Foundational Principles of N-Methyl Metribuzin Extraction

Before troubleshooting, a solid understanding of the analyte and the extraction principles is crucial.

### Q1: What are the key chemical properties of N-Methyl Metribuzin that influence its extraction?

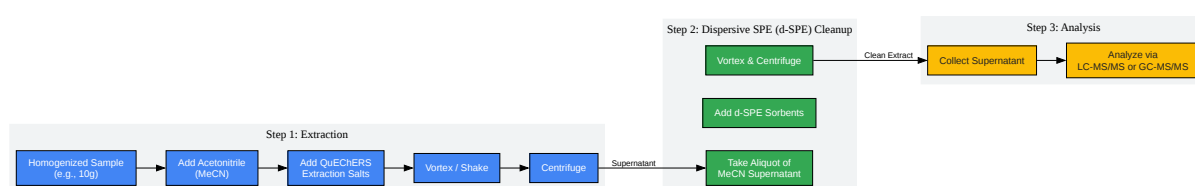
Answer: Understanding the physicochemical properties of **N-Methyl Metribuzin** is the first step in designing an effective extraction strategy. Its structure dictates its polarity, solubility, and potential interactions with both the extraction solvents and matrix components.

| Property         | Value / Description                                                                                                            | Extraction Implication                                                                                                                                                                                                                                |
|------------------|--------------------------------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Chemical Formula | C <sub>9</sub> H <sub>16</sub> N <sub>4</sub> OS[4][5][6]                                                                      | Indicates the presence of nitrogen, sulfur, and oxygen, suggesting potential for polar interactions.                                                                                                                                                  |
| Molecular Weight | 228.31 g/mol [4][5][6]                                                                                                         | A relatively small molecule, suitable for standard chromatographic analysis.                                                                                                                                                                          |
| Analyte Type     | Aminotriazinone; Metabolite of Metribuzin[7][8]                                                                                | Belongs to the triazinone class of herbicides. Its polarity will be moderate, making it amenable to reversed-phase chromatography.[9]                                                                                                                 |
| Solubility       | As a metabolite of Metribuzin, which has a water solubility of 1.05 g/L, it is expected to have moderate water solubility.[10] | Soluble in polar organic solvents like acetonitrile and methanol, which are common extraction solvents. Its moderate polarity means a careful balance is needed to extract it from aqueous samples into an organic phase or bind it to a solid phase. |
| Stability        | Metribuzin and its metabolites can degrade depending on pH and temperature.[10][11]                                            | Extraction should be performed promptly, and samples should be stored at low temperatures (-20°C) to prevent degradation.[7] Avoid extreme pH conditions during extraction unless specifically required for partitioning.                             |

## Section 2: Troubleshooting QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

The QuEChERS method is a popular choice for pesticide residue analysis in food and agricultural matrices due to its speed and efficiency.[12][13] However, its simplicity can be deceptive, and optimization is often required.

## QuEChERS General Workflow



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Caption: General workflow for the QuEChERS extraction and cleanup process.

## Q2: My N-Methyl Metribuzin recovery is consistently low. What are the first things to check?

Answer: Low recovery is a common issue. Systematically check these four areas:

- **Efficiency of Initial Extraction:** The initial liquid-liquid partitioning between the water in the sample and the acetonitrile (MeCN) is critical.
  - **Cause:** Incomplete partitioning. **N-Methyl Metribuzin** may remain in the aqueous phase if phase separation is not sharp. The choice of extraction salts is key to inducing this separation.

- Solution: Ensure you are using the correct salt formulation for your matrix. AOAC and European (EN) methods use different salt combinations. For many matrices, a buffered system helps maintain a stable pH, which can be crucial for analyte stability and partitioning.<sup>[2]</sup> Ensure vigorous shaking immediately after adding salts to prevent clumping and maximize surface area for extraction.
- Analyte Adsorption to Matrix Components: In soil or plant matrices, **N-Methyl Metribuzin** can bind to organic matter or other components, preventing its transfer into the extraction solvent.
  - Cause: Strong analyte-matrix interactions.
  - Solution: Consider adding a small amount of water to dry samples (like soil) before adding acetonitrile.<sup>[14]</sup> This "rehydration" step can disrupt strong adsorption sites and improve extraction efficiency.
- Removal during d-SPE Cleanup: The cleanup sorbents are meant to remove interferences, but they can also remove the analyte if not chosen carefully.
  - Cause: The primary secondary amine (PSA) sorbent, used to remove organic acids and sugars, can potentially interact with and remove **N-Methyl Metribuzin** if it has acidic functional groups.
  - Solution: Test your recovery with and without the d-SPE step. If recovery significantly improves without cleanup, your analyte is being lost. Try reducing the amount of PSA or using an alternative sorbent.
- pH of the Extraction: The pH affects the charge state of the analyte and matrix components.
  - Cause: **N-Methyl Metribuzin**'s extraction can be pH-dependent. An unfavorable pH can suppress its partitioning into the acetonitrile layer.
  - Solution: Using buffered QuEChERS kits (e.g., those containing citrate salts) is highly recommended to maintain a consistent and optimal pH environment.<sup>[12]</sup>

### Q3: I'm seeing significant matrix effects in my LC-MS/MS data. How can I improve my QuEChERS cleanup step?

Answer: Matrix effects, typically ion suppression, occur when co-extracted matrix components interfere with the ionization of the target analyte in the mass spectrometer source.<sup>[15]</sup> The key is to remove these interfering compounds during the d-SPE cleanup step.

Common d-SPE Sorbents and Their Targets:

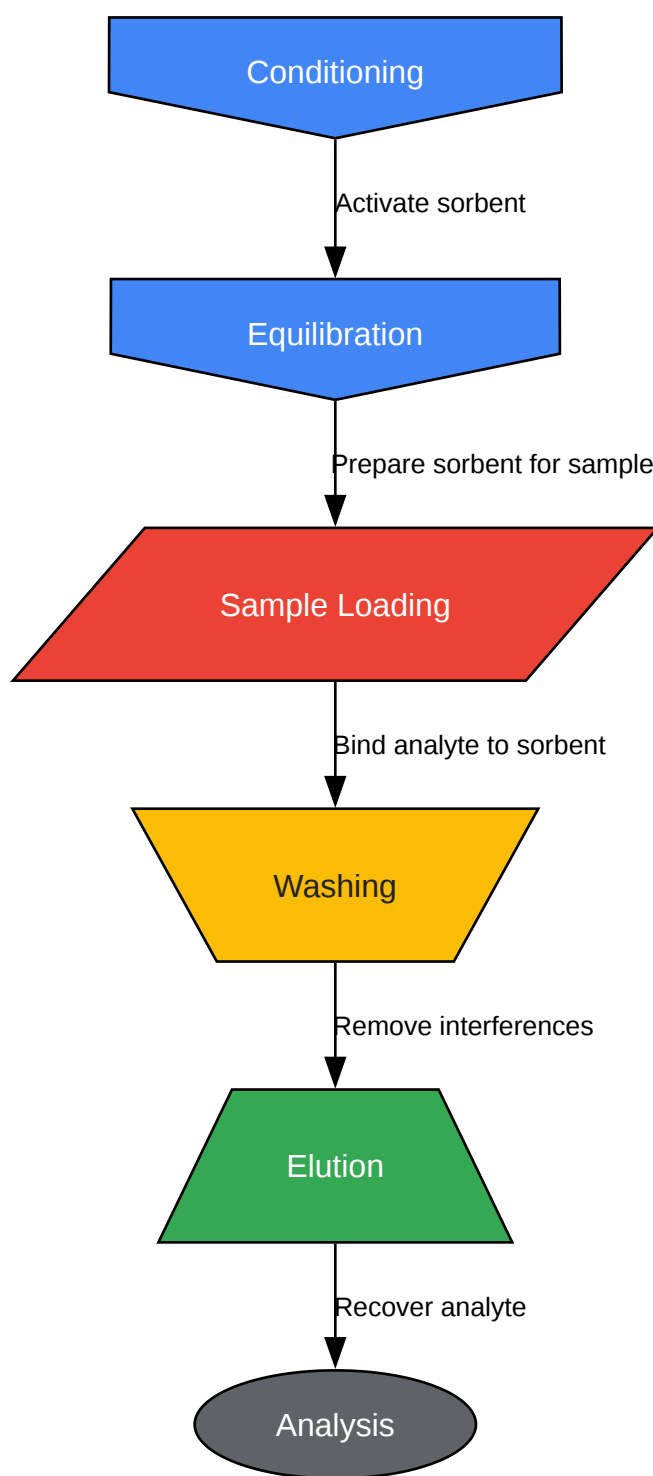
| Sorbent                                | Target Matrix Interferences                        | When to Use                                                                               | Caution                                                                                                                                  |
|----------------------------------------|----------------------------------------------------|-------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------|
| Magnesium Sulfate (MgSO <sub>4</sub> ) | Excess Water                                       | Almost always used to absorb residual water and improve phase separation. <sup>[13]</sup> | N/A                                                                                                                                      |
| Primary Secondary Amine (PSA)          | Organic acids, fatty acids, sugars, some pigments. | Standard for many fruits and vegetables. <sup>[16]</sup>                                  | Can remove acidic analytes. Test recovery.                                                                                               |
| Graphitized Carbon Black (GCB)         | Pigments (chlorophyll, carotenoids), sterols.      | Highly pigmented matrices (e.g., spinach, leafy greens). <sup>[13]</sup>                  | Can strongly adsorb planar molecules. N-Methyl Metribuzin, with its triazine ring, may be susceptible. Use the minimum amount necessary. |
| C18 (Octadecylsilane)                  | Non-polar interferences (lipids, fats).            | Fatty matrices (e.g., milk, high-fat foods). <sup>[12]</sup>                              | Can remove non-polar analytes. N-Methyl Metribuzin has moderate polarity, so loss is possible but less likely than with GCB.             |

Troubleshooting Strategy: If you suspect a specific type of interference, add the corresponding sorbent to your d-SPE tube. For a complex soil matrix, a combination of PSA and C18 might be effective for removing both organic acids and humic/fulvic substances.<sup>[14]</sup> Always validate by running a recovery spike with the new sorbent combination to ensure you are not losing your target analyte.

## Section 3: Troubleshooting Solid-Phase Extraction (SPE)

SPE is a powerful technique for cleanup and concentration, offering higher selectivity than d-SPE but requiring more methodical development.<sup>[17]</sup> It is commonly used for aqueous samples or as a cleanup step after an initial solvent extraction.<sup>[18][19]</sup>

### SPE General Workflow



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Caption: The five critical steps of a Solid-Phase Extraction (SPE) protocol.

## Q4: What is the best SPE sorbent for N-Methyl Metribuzin?

Answer: The choice of sorbent depends on the extraction mechanism. For **N-Methyl Metribuzin**, a moderately polar compound, two main options exist:

- Reversed-Phase (e.g., C18, HLB): This is the most common approach. The analyte is retained on a non-polar sorbent from a polar sample (e.g., water).
  - C18 (Octadecyl): A good starting point. It retains non-polar to moderately polar compounds.<sup>[20]</sup> However, if the sample is loaded in a solvent with high organic content, retention may be poor.
  - Polymeric Sorbents (e.g., Hydrophilic-Lipophilic Balanced - HLB): Often provide superior performance. They have both hydrophilic and lipophilic retention mechanisms, offering better retention for a wider range of analytes, including moderately polar ones like **N-Methyl Metribuzin**, and are less susceptible to drying out.
- Normal-Phase (e.g., Silica, Florisil): This is used if the analyte is dissolved in a non-polar solvent. The polar analyte adsorbs to the polar sorbent. This is less common for initial extraction from aqueous matrices but can be a powerful cleanup technique.

Recommendation: Start with a polymeric reversed-phase sorbent like HLB. It offers robust performance and good retention for moderately polar triazinone herbicides.

## Q5: I'm experiencing analyte breakthrough; the analyte is in my wash or waste fractions. Why is this happening?

Answer: Breakthrough occurs when the analyte fails to bind (or stay bound) to the SPE sorbent.

- Cause 1: Sample Overload. You may be loading too much sample volume or mass of analyte for the sorbent capacity of the cartridge.

- Solution: Reduce the sample volume or use a larger SPE cartridge with more sorbent mass.
- Cause 2: Incorrect Loading Conditions. The solvent composition during the loading step is critical for retention in reversed-phase SPE.
  - Solution: Ensure the organic content of your sample is low (<5%) when loading onto a reversed-phase cartridge. If your initial extract is in acetonitrile (from QuEChERS), you must dilute it with water (e.g., 1 part extract to 9 parts water) before loading.
- Cause 3: Inappropriate Wash Solvent. The wash solvent may be too strong, stripping the analyte from the sorbent along with the interferences.
  - Solution: The wash step is a delicate balance. The solvent should be strong enough to remove interferences but weak enough to leave the analyte bound. If you are washing with 20% methanol, try reducing it to 5% or 10% methanol in water.

## Q6: My final extract is still dirty after SPE. How can I improve the cleanup?

Answer: If your eluate is not clean, your wash step is not effective enough, or you may need a secondary cleanup.

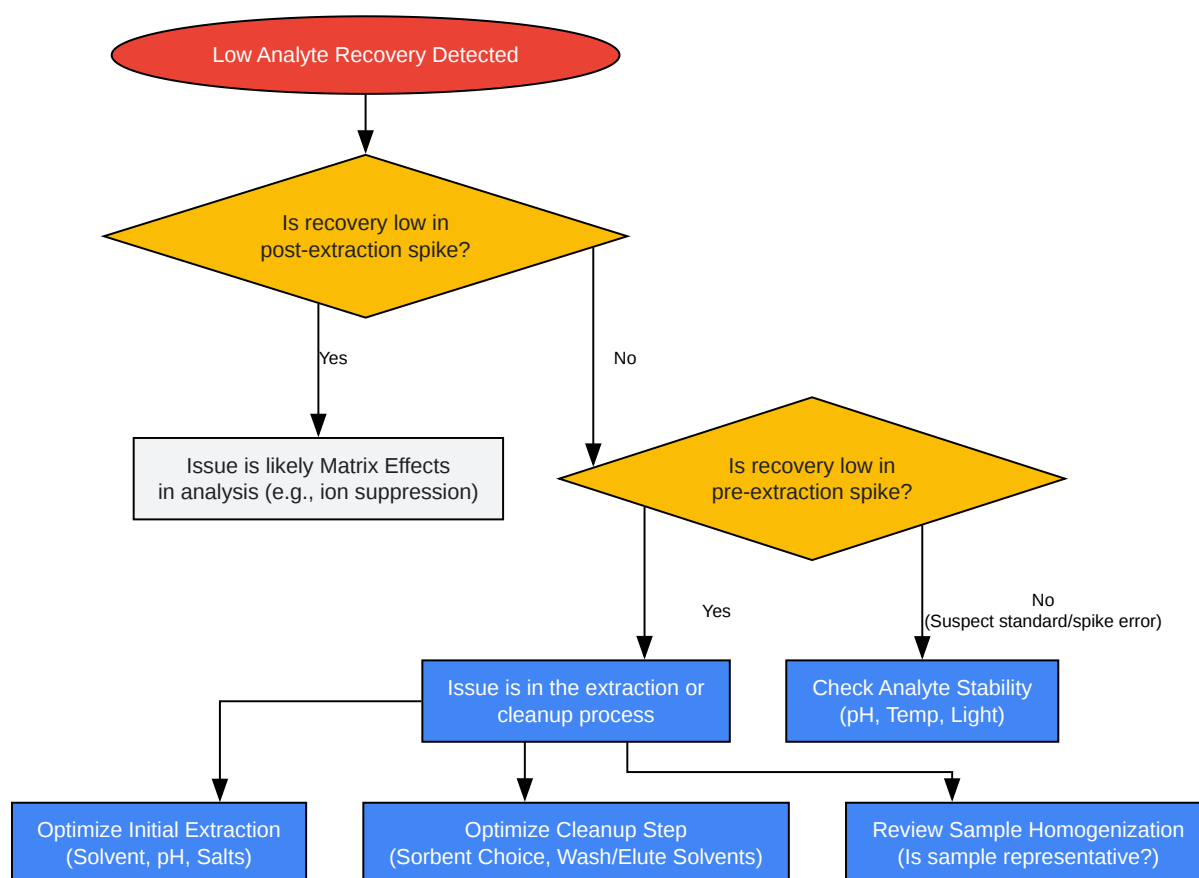
- Cause 1: Insufficient Washing. The wash solvent is too weak to remove strongly adsorbed interferences.
  - Solution: Methodically increase the organic content of your wash solvent. For a C18 cartridge, you might start with a pure water wash, followed by a 5% methanol wash, and then a 10% methanol wash. Collect and analyze each fraction to find the point where interferences are removed without eluting your analyte.
- Cause 2: Co-eluting Interferences. Some matrix components may have similar polarity to **N-Methyl Metribuzin** and will elute under the same conditions.
  - Solution: Consider a two-step cleanup. Use a different SPE mechanism (e.g., ion exchange) if your interferences have a charge that the neutral analyte does not. Alternatively, a "pass-through" cleanup can be effective, where the sorbent is chosen to

retain the interference while allowing the analyte to pass through in the loading step. For example, using GCB in a pass-through mode could retain pigments while allowing **N-Methyl Metribuzin** to flow through.

## Section 4: General FAQs and Advanced Troubleshooting

This section addresses broader issues applicable to any extraction technique.

### Troubleshooting Decision Tree for Low Analyte Recovery



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Caption: A decision tree to diagnose the root cause of low analyte recovery.

## Q7: How can I definitively assess and mitigate matrix effects?

Answer: The most reliable way is to perform a matrix-matched calibration.[21]

- Procedure: Prepare your calibration standards in a blank matrix extract (a sample of the same matrix type that is known to be free of the analyte) that has been taken through the entire extraction and cleanup process.
- Why it Works: This ensures that the calibration standards experience the same signal suppression or enhancement as the unknown samples. If your results with matrix-matched standards are accurate while results with solvent-based standards are not, you have confirmed a significant matrix effect.
- Mitigation: If matrix effects are still severe (>20% suppression/enhancement), you may need to dilute your final extract. Diluting the extract reduces the concentration of interfering components. You can also use an isotopically labeled internal standard for **N-Methyl Metribuzin**, which will co-elute and experience the same matrix effects, providing the most accurate correction.[14]

## Q8: What are best practices for sample homogenization, especially for soil?

Answer: Inconsistent homogenization is a primary source of poor reproducibility. The goal is to create a small, representative subsample from a larger, heterogeneous sample.

- For Soil: Air-dry the soil to a constant weight, then sieve it (e.g., through a 2-mm mesh) to remove stones and large organic debris.[1] This creates a uniform particle size. Mix the sieved soil thoroughly before taking a subsample for extraction.
- For Plant Tissue: Freeze the sample with liquid nitrogen and grind it to a fine, uniform powder using a mortar and pestle or a cryogenic grinder. This prevents enzymatic degradation and ensures a consistent sample.

- For Biological Fluids: Thaw frozen samples (e.g., plasma, urine) completely and vortex thoroughly before taking an aliquot.

## Q9: Could N-Methyl Metribuzin be degrading during my sample preparation?

Answer: Yes. As a metabolite of metribuzin, it can be susceptible to degradation, particularly under certain pH and temperature conditions.[\[11\]](#)[\[22\]](#)

- pH: Metribuzin degradation can be faster in soils with low pH.[\[10\]](#) While specific data for the N-methyl metabolite is less common, it's wise to avoid strongly acidic or basic conditions during extraction unless required for partitioning. Buffered extraction systems help maintain a neutral to slightly acidic pH, which is generally favorable for stability.
- Temperature: Keep samples cold. Homogenize and extract samples on ice where possible. Do not leave extracts sitting at room temperature for extended periods. If there are delays in the workflow, store extracts at 4°C or, for longer periods, -20°C.[\[7\]](#)
- Validation: Perform a stability study by spiking the analyte into a blank matrix extract and analyzing it at time zero and after 24-48 hours under your typical storage conditions to see if the concentration changes.

## Appendix: Example Protocols

### Protocol 1: Modified QuEChERS for N-Methyl Metribuzin in Soil

This protocol is a starting point and should be validated for your specific soil type.

- Sample Preparation: Weigh 10 g of homogenized, sieved soil into a 50 mL centrifuge tube.
- Rehydration: Add 8 mL of reagent-grade water and vortex for 30 seconds. Let stand for 15 minutes.
- Extraction:
  - Add 10 mL of 1% acetic acid in acetonitrile.

- Add the contents of a salt packet containing 4 g  $\text{MgSO}_4$  and 1 g NaCl.
- Immediately cap and shake vigorously for 1 minute.
- Centrifugation: Centrifuge at  $\geq 4000$  rcf for 5 minutes.
- d-SPE Cleanup:
  - Transfer a 6 mL aliquot of the upper acetonitrile layer to a 15 mL d-SPE tube containing 900 mg  $\text{MgSO}_4$ , 150 mg PSA, and 150 mg C18.
  - Vortex for 30 seconds.
- Final Centrifugation: Centrifuge at  $\geq 4000$  rcf for 5 minutes.
- Analysis: Take the final supernatant, filter if necessary (0.22  $\mu\text{m}$  PTFE), and inject into the LC-MS/MS system.

## References

- Di Corcia, A., Bellin, G., & Papetta, A. (1998). Determination of Herbicides by Solid Phase Extraction Gas Chromatography-Mass Spectrometry in Drinking Waters. *Journal of AOAC International*, 81(1), 164-172. [[Link](#)]
- Psathaki, M., Manoussaridou, E., & Stephanou, E. G. (2000). Determination of Pesticide Residues in Water Using LLE or SPE and HPLC/DAD Detection. *Analytical Letters*, 30(9), 1645-1657. [[Link](#)]
- Senseman, S. A., & Mervosh, T. L. (1998). Comparison of Solid Phase Extraction Techniques for Herbicides. *Weed Science*, 46(3), 345-350. [[Link](#)]
- Di Corcia, A., et al. (2000). Determination of Herbicides by Solid Phase Extraction Gas Chromatography-mass Spectrometry in Drinking Waters. ResearchGate. [[Link](#)]
- Organomation. What is Solid Phase Extraction (SPE)? . Organomation. [[Link](#)]
- Phenomenex. Overview of Liquid-Liquid Extraction (LLE) in Sample Preparation. Phenomenex. [[Link](#)]

- Tadesse, A. T., et al. (2023). A Highly Selective Analytical Method Based on Salt-Assisted Liquid-Liquid Extraction for Trace-Level Enrichment of Multiclass Pesticide Residues in Cow Milk for Quantitative Liquid Chromatographic Analysis. *Molecules*, 28(19), 6932. [[Link](#)]
- U.S. Environmental Protection Agency. (1996). Method 3535A: Solid-Phase Extraction (SPE). EPA. [[Link](#)]
- AdooQ Bioscience. **N-Methyl Metribuzin**. AdooQ Bioscience. [[Link](#)]
- Hiler, G.V., & Cameron, S.D. (1985). Liquid-Liquid Extraction of Trace Level Pesticides from Process Streams. EPA. [[Link](#)]
- Beroza, M., & Bowman, M. C. (1975). Continuous Liquid-Liquid Extraction of Organic Pesticides from Aqueous Solutions. In *Pesticides Identification at the Residue Level*. American Chemical Society. [[Link](#)]
- Gayubo, O., et al. (2022). Rapid Determination of Metribuzin and Three Major Transformation Products in Soil and Plant by Gas Chromatography–Tandem Mass Spectrometry. *Agronomy*, 12(11), 2898. [[Link](#)]
- U.S. Environmental Protection Agency. (2018). Analytical method for metribuzin and its transformation products. EPA. [[Link](#)]
- Shen, W., et al. (2016). Analysis of Metribuzin and Associated Metabolites in Soil and Water Samples by Solid Phase Extraction and Reversed Phase Thin Layer Chromatography. ResearchGate. [[Link](#)]
- Sharara, M. A., & El-Shahawy, A. S. (2015). Recovery of metribuzin from soil samples. ResearchGate. [[Link](#)]
- Niessen, W. M. A. (2006). Matrix effects in quantitative pesticide analysis using liquid chromatography-mass spectrometry. *Mass Spectrometry Reviews*, 25(6), 882-899. [[Link](#)]
- Swarna, C., & Babu, K. (2012). Development and Validation of RP-HPLC and UV Methods of Analysis for Metribuzin in Its Formulation. *Asian Journal of Chemistry*, 24(6), 2655-2659. [[Link](#)]

- Kaur, P., & Bhullar, M. S. (2015). Extractive spectrophotometric method for determination of metribuzin herbicide and application of factorial design in optimization of various factors. ResearchGate. [\[Link\]](#)
- HELIX Chromatography. HPLC Methods for analysis of Metribuzin. HELIX Chromatography. [\[Link\]](#)
- Gayubo, O., et al. (2022). Table 3. Reported methods for the determination of metribuzin and their metabolites in soil and plants. ResearchGate. [\[Link\]](#)
- Henriksen, T., et al. (2003). Analysis of Metribuzin and transformation products in soil by pressurized liquid extraction and liquid chromatographic-tandem mass spectrometry. ResearchGate. [\[Link\]](#)
- Janaki, P., et al. (2015). Determination of Residues of Metribuzin in Soil and Sugarcane by QuEChERS. Asian Publication Corporation. [\[Link\]](#)
- University of Hertfordshire. Metribuzin (Ref: DPX G2504). AERU. [\[Link\]](#)
- Acosta-Dacal, A., et al. (2024). Validation of a modified QuEChERS method for the quantification of residues of currently used pesticides in Cuban agricultural soils, using gas chromatography tandem mass spectrometry. Environmental Sciences Europe, 36(1), 53. [\[Link\]](#)
- European Food Safety Authority (EFSA), et al. (2023). Peer review of the pesticide risk assessment of the active substance metribuzin. EFSA Journal, 21(8), e08193. [\[Link\]](#)
- U.S. Environmental Protection Agency. (2015). ECM for Metribuzin & Degradates in Water and Soil. EPA. [\[Link\]](#)
- Wahla, I. A., et al. (2021). Biodegradation and Kinetic Study of Hazardous Metribuzin Herbicide Using a Novel Soil Bacterial Isolate Olivibacter oleidegradans. Journal of Hazardous, Toxic, and Radioactive Waste, 25(3), 04021017. [\[Link\]](#)
- Papadakis, E. N., & Papadopoulou-Mourkidou, E. (2002). Determination of metribuzin and major conversion products in soils by microwave-assisted water extraction followed by liquid chromatographic analysis of extracts. Journal of Chromatography A, 962(1-2), 9-20. [\[Link\]](#)

- Mutua, F. K., et al. (2017). Degradation pathways of metribuzin. ResearchGate. [\[Link\]](#)
- U.S. Environmental Protection Agency. (2018). Analytical method for metribuzin and its transformation products (ILV). EPA. [\[Link\]](#)
- Janaki, P., et al. (2015). Determination of Residues of Metribuzin in Soil and Sugarcane by QuEChERS. Asian Journal of Chemistry, 27(10), 3692-3696. [\[Link\]](#)
- Kumar, N. S., et al. (2020). MODIFIED QUECHERS METHOD FOR DETERMINATION OF MULTI-PESTICIDE RESIDUES IN INDIAN TEA SAMPLES BY LC-MS/MS. Rasayan Journal of Chemistry, 13(2), 855-865. [\[Link\]](#)
- Le, D., et al. (2019). Modified QuEChERS Extraction and HPLC-MS/MS for Simultaneous Determination of 155 Pesticide Residues in Rice (*Oryza sativa* L.). Foods, 8(12), 633. [\[Link\]](#)
- Andersson, L. I. (2007). Efficient Extraction of Toxic Compounds From Complex Matrices Using Molecularly Imprinted Polymers. American Laboratory. [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Metribuzin. PubChem. [\[Link\]](#)
- Abarghoei, M., & Saberi, M. (2019). Recovery (%) of metribuzin for five different extraction methods at four spiking levels for soil 5 (n = 3). ResearchGate. [\[Link\]](#)
- Heranba Industries Limited. (n.d.). METRIBUZIN. Heranba. [\[Link\]](#)

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- 3. [epa.gov](https://epa.gov) [[epa.gov](https://epa.gov)]
- 4. N-Methyl Metribuzin | CAS 56742-45-1 | LGC Standards [[lgcstandards.com](https://lgcstandards.com)]

- 5. [clearsynth.com](https://clearsynth.com) [[clearsynth.com](https://clearsynth.com)]
- 6. [scbt.com](https://scbt.com) [[scbt.com](https://scbt.com)]
- 7. [adoolq.com](https://adoolq.com) [[adoolq.com](https://adoolq.com)]
- 8. Metribuzin (Ref: DPX G2504) [[sitem.herts.ac.uk](https://sitem.herts.ac.uk)]
- 9. [helixchrom.com](https://helixchrom.com) [[helixchrom.com](https://helixchrom.com)]
- 10. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 11. [neptjournal.com](https://neptjournal.com) [[neptjournal.com](https://neptjournal.com)]
- 12. [lcms.cz](https://lcms.cz) [[lcms.cz](https://lcms.cz)]
- 13. Bot Verification [[rasayanjournal.co.in](https://rasayanjournal.co.in)]
- 14. Validation of a modified QuEChERS method for the quantification of residues of currently used pesticides in Cuban agricultural soils, using gas chromatography tandem mass spectrometry - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 15. Matrix effects in quantitative pesticide analysis using liquid chromatography-mass spectrometry - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 16. Modified QuEChERS Extraction and HPLC-MS/MS for Simultaneous Determination of 155 Pesticide Residues in Rice (*Oryza sativa* L.) [[mdpi.com](https://mdpi.com)]
- 17. [organomation.com](https://organomation.com) [[organomation.com](https://organomation.com)]
- 18. Determination of herbicides by solid phase extraction gas chromatography-mass spectrometry in drinking waters - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 19. [tandfonline.com](https://tandfonline.com) [[tandfonline.com](https://tandfonline.com)]
- 20. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 21. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 22. Peer review of the pesticide risk assessment of the active substance metribuzin - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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